

Application Note: Preparation of ILK-IN-3 Stock Solution in DMSO

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Compound of Interest		
Compound Name:	ILK-IN-3	
Cat. No.:	B1203375	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

ILK-IN-3 is an orally active inhibitor of Integrin-Linked Kinase (ILK), a crucial serine/threonine kinase that functions as a scaffold protein connecting integrins to the actin cytoskeleton.[1][2][3] [4] ILK is a key component in cell-matrix adhesion and plays a significant role in various signaling pathways that regulate cell survival, proliferation, migration, and angiogenesis.[5][6] Due to its involvement in tumor progression and oncogenesis, ILK is a significant target in cancer therapy.[6] Accurate and consistent preparation of **ILK-IN-3** stock solutions is fundamental for reliable and reproducible experimental results in both in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **ILK-IN-3** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

ILK-IN-3 Properties and Data

A summary of the physicochemical properties of **ILK-IN-3** is presented below. This data is essential for accurate stock solution preparation and handling.

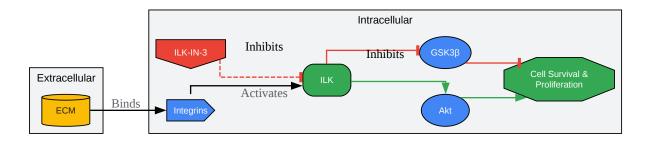


Property	Data	Reference
Molecular Formula	C10H12N6O	[1]
Molecular Weight	232.24 g/mol	[1][7]
CAS Number	6975-75-3	[1][7]
Appearance	Solid powder	[1]
Solubility in DMSO	Up to 83.33 mg/mL (358.81 mM).[1] Note: Use of fresh, anhydrous DMSO is critical as hygroscopic DMSO can reduce solubility.[1][7]	[1][7]
Storage (Powder)	3 years at -20°C	[7]
Storage (Stock Solution)	2 years at -80°C in solvent; 1 year at -20°C in solvent.[1] Aliquoting is recommended to avoid repeated freeze-thaw cycles.[7]	[1][7]

ILK Signaling Pathway

Integrin-Linked Kinase (ILK) is a central node in signal transduction, linking the extracellular matrix (ECM) to the intracellular actin cytoskeleton via integrin receptors. Upon activation, ILK interacts with proteins like PINCH and Parvin to form a ternary complex.[5] This complex regulates downstream signaling cascades, notably by phosphorylating and activating Akt (at Ser473) and inhibiting Glycogen Synthase Kinase 3β (GSK3β).[3][6] These actions promote cell survival and proliferation. **ILK-IN-3** exerts its function by directly inhibiting the kinase activity of ILK.





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Figure 1. Simplified ILK signaling pathway and the inhibitory action of ILK-IN-3.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of ILK-IN-3 in DMSO.

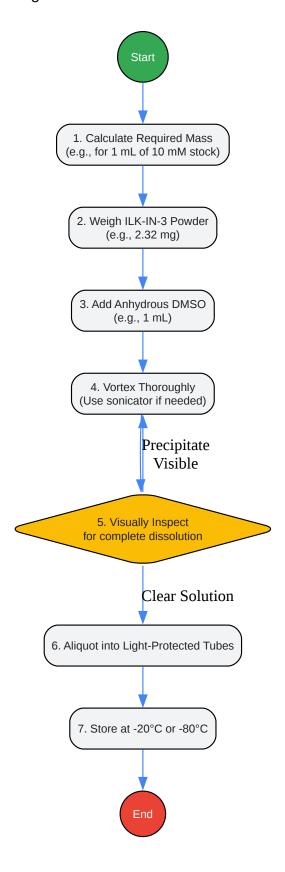
3.1. Materials and Equipment

- ILK-IN-3 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes (amber or wrapped in foil)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator bath (optional, for aiding dissolution)[1]
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

3.2. Experimental Workflow



The overall process for preparing the stock solution is outlined in the workflow diagram below.



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Figure 2. Experimental workflow for preparing **ILK-IN-3** stock solution.

3.3. Step-by-Step Procedure

Safety Precaution: Perform all steps in a chemical fume hood while wearing appropriate PPE.

Calculation:

- Determine the desired concentration and volume of the stock solution. For this protocol,
 we will prepare 1 mL of a 10 mM stock solution.
- Use the formula: Mass (mg) = Molarity (mM) × Volume (mL) × Molecular Weight (g/mol) / 1000
- Mass (mg) = 10 mM × 1 mL × 232.24 g/mol / 1000
- Mass (mg) = 2.32 mg

· Weighing:

- Tare a sterile microcentrifuge tube on an analytical balance.
- Carefully weigh 2.32 mg of ILK-IN-3 powder directly into the tube.

• Dissolution:

- Using a calibrated pipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the ILK-IN-3 powder.
- Close the cap tightly and vortex the tube vigorously for 1-2 minutes until the powder is fully dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particles.
 If dissolution is slow or incomplete, place the tube in a sonicator bath for 5-10 minutes.[1]

Aliquoting and Storage:

 Once the ILK-IN-3 is completely dissolved, aliquot the stock solution into smaller, working volumes (e.g., 10-50 μL) in sterile, light-protected (amber or foil-wrapped) microcentrifuge



tubes.

- Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[1] Avoid repeated freeze-thaw cycles to maintain compound integrity.[7]

Application Example: Dilution for Cell-Based Assays

When using the stock solution for in vitro experiments, it is crucial to dilute it to the final working concentration in the cell culture medium. The final concentration of DMSO should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[8]

Example Dilution to 10 μ M:

- Prepare a 1:100 intermediate dilution by adding 2 μL of the 10 mM stock solution to 198 μL of sterile cell culture medium. This results in a 100 μM solution.
- Add the required volume of the 100 μ M intermediate solution to your final culture volume. For example, add 100 μ L of the 100 μ M solution to 900 μ L of cell suspension to achieve a final concentration of 10 μ M.
- Always include a vehicle control in your experiments, which contains the same final concentration of DMSO as the treated samples.

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